

VBATDT noble metal vs non-noble metal bonding efficacy

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Compound Focus: 6-(4-Vinylbenzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol

CAS No.: 88373-30-2

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Bond Strength Data Comparison

The following table summarizes key findings from shear bond strength (SBS) tests, a standard method for evaluating bonding efficacy in MPa (Megapascals).

Alloy Type	Primer/Product	Key Components	Shear Bond Strength (MPa) & Findings	Citation
Au-Ag-Pd (Noble)	Alloy Primer	MDP + VBATDT	Significantly higher SBS than V-Primer (VBATDT alone).	[1] [2]
	V-Primer	VBATDT only	Lower SBS compared to the combined MDP+VBATDT primer.	[1] [2]
Co-Cr (Base)	Alloy Primer	MDP + VBATDT	Significantly higher SBS than MAC-Bond II (MAC-10).	[1] [2]
	MAC-Bond II	MAC-10	Lower SBS compared to Alloy Primer (MDP+VBATDT).	[1] [2]
Ti (Base)	Alloy Primer	MDP + VBATDT	No significant difference in SBS compared to MAC-Bond II.	[1] [2]

Alloy Type	Primer/Product	Key Components	Shear Bond Strength (MPa) & Findings	Citation
	MAC-Bond II	MAC-10	No significant difference in SBS compared to Alloy Primer.	[1] [2]
High-Noble (Gold Coin)	Alloy Primer	MDP + VBATDT	When combined with sandblasting or etching, achieved high bond strength (25-27 MPa).	[3]

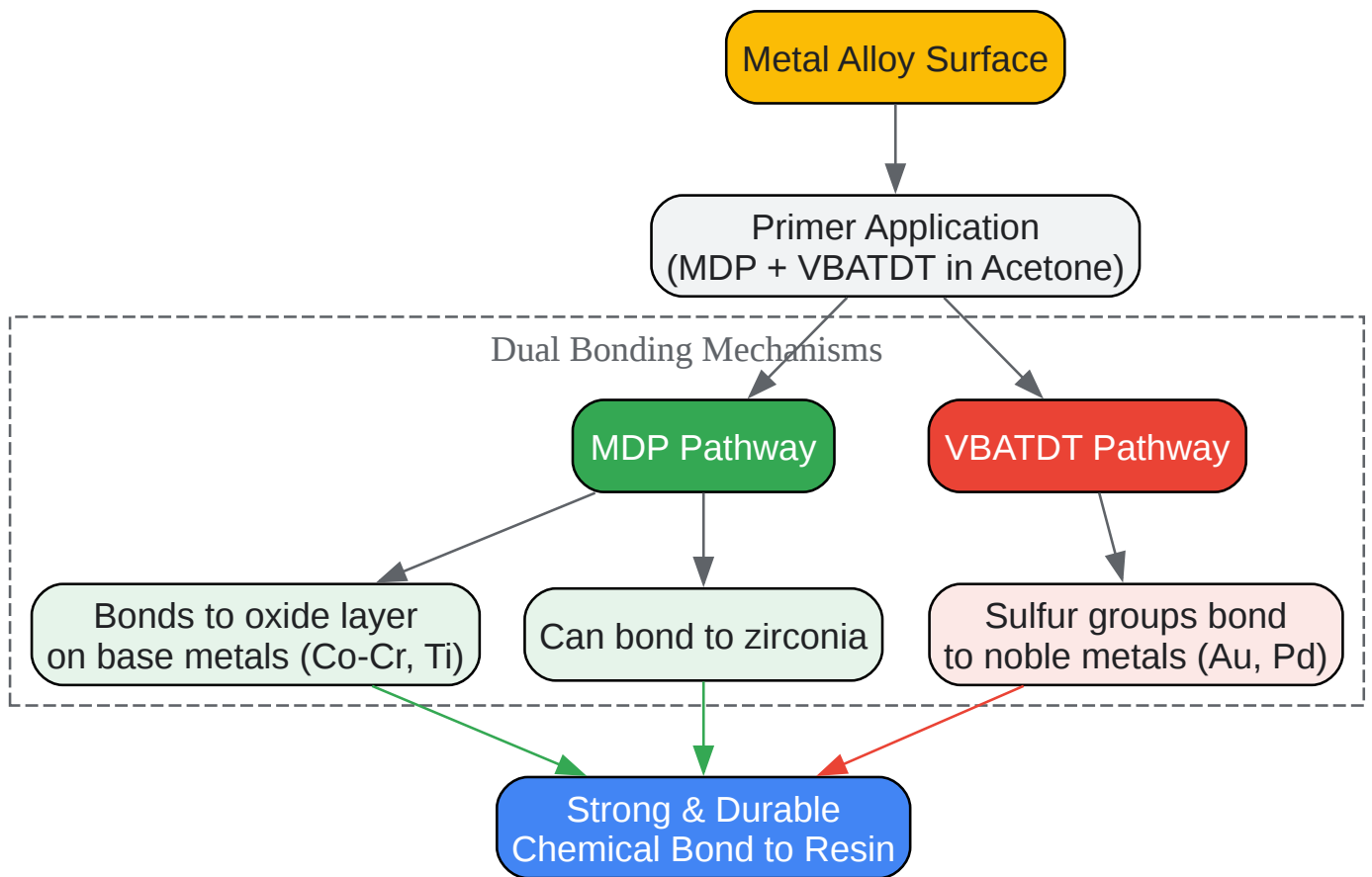
Experimental Protocols

To interpret the data above, it is essential to understand the standardized methodologies used to generate it.

- **1. Specimen Preparation:** Metal alloys are cast or milled into disk-shaped specimens. These specimens are then polished and undergo **air-borne particle abrasion** with 50µm aluminum oxide to create a micro-retentive surface. Finally, they are ultrasonically cleaned to remove contaminants [1] [2] [3].
- **2. Surface Treatment & Priming:** The prepared metal specimens are divided into test groups. Primers are applied to the metal surfaces with a brush according to manufacturers' instructions. In studies comparing tarnished surfaces, some specimens are immersed in a polyvinylpyrrolidone solution to simulate clinical aging before priming [1] [2].
- **3. Bonding Procedure:** A veneering composite resin or resin cement is applied to the primed metal surface using a mold to create a standardized bonding area. The resin is then light-polymerized [1] [3].
- **4. Aging and Testing:** Before testing, the bonded specimens are stored in water and subjected to **thermal cycling** (typically 5,000 cycles between 5°C and 55°C) to simulate the oral environment and assess bond durability. The shear bond strength is finally measured using a universal testing machine [1] [2].

Bonding Mechanism Workflow

The diagram below illustrates the synergistic relationship between MDP and VBATDT in a dual-primer system and how they interact with different metal surfaces.



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Key Insights for Application

When considering the use of VBATDT for metal bonding, the data supports several critical conclusions:

- Synergy is Crucial: **VBATDT achieves its highest efficacy when used in combination with MDP.** The Alloy Primer product, which contains both MDP and VBATDT, consistently outperformed primers containing only one functional monomer [1] [2] [4]. This suggests MDP and VBATDT create a complementary bonding mechanism.
- Optimal for Noble Metals: **The VBATDT monomer is particularly effective for bonding to noble and high-noble alloys** (e.g., Au-Ag-Pd) due to the sulfur group in its structure forming strong chemical bonds with these metals [1] [2].
- Consider Surface Condition: **The bond strength to tarnished Co-Cr and Au-Ag-Pd alloys** was significantly reduced. This highlights that chemical bonding with primers cannot always overcome the negative effects of a contaminated or corroded metal surface, underscoring the need for proper surface cleaning [1] [2].

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References

1. KoreaMed Synapse [synapse.koreamed.org]
2. Effect of metal primers and tarnish treatment on bonding ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
3. Shear Bond Strength of a Resin Cement to Different Alloys Subjected... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
4. The Role of a MDP/VBATDT-Primer Composition on Resin ... [[mdpi.com](https://www.mdpi.com/)]

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